

Application Notes: Extraction of Ditridecyl Phthalate from Environmental Samples

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Compound of Interest

Compound Name: *Ditridecyl phthalate*

CAS No.: 75359-31-8

Cat. No.: B166103

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Introduction

Ditridecyl phthalate (DTDP) is a high-molecular-weight phthalate ester used primarily as a plasticizer in polyvinyl chloride (PVC) products to enhance flexibility and durability. Its widespread use and potential for environmental release from various consumer and industrial products necessitate reliable methods for its detection and quantification in environmental matrices. Due to its chemical properties—low water solubility and high octanol-water partition coefficient—DTDP is expected to adsorb strongly to soil, sediment, and suspended solids.^[1]

These application notes provide detailed protocols for the extraction of DTDP from water, soil, and sediment samples, intended for use by researchers, environmental scientists, and analytical laboratory professionals. The protocols are based on established methodologies for high-molecular-weight phthalates, including those outlined by the U.S. Environmental Protection Agency (EPA). Subsequent analysis is typically performed using gas chromatography-mass spectrometry (GC-MS) or high-performance liquid chromatography (HPLC).

General Considerations and Contamination Control

The analysis of phthalates is highly susceptible to background contamination from laboratory materials.[2] Phthalates are ubiquitous in plastics, solvents, and other common lab equipment. Strict contamination control is critical for accurate quantification.

- Glassware: Use glass or stainless steel apparatus exclusively. Avoid all plastic containers, pipette tips, and wash bottles.
- Solvents: Use high-purity, phthalate-free, or "distilled-in-glass" grade solvents.
- Cleaning: All glassware should be meticulously cleaned, rinsed with solvent, and baked at a high temperature (e.g., 400°C for 4 hours) to remove organic residues.[3]
- Blanks: A laboratory reagent blank must be processed with every batch of samples to monitor for contamination.[2]

Extraction from Aqueous Samples (Water)

For aqueous matrices such as groundwater or wastewater, Solid-Phase Extraction (SPE) is a highly effective technique, offering good recovery, reduced solvent consumption, and operational simplicity. The following protocol is adapted from U.S. EPA Method 3535A.[4][5][6]

Protocol: Solid-Phase Extraction (SPE)

3.1.1 Materials

- Sample collection bottles: 1 L amber glass, with PTFE-lined caps
- SPE cartridges or disks (e.g., C18-bonded silica)
- SPE vacuum manifold
- Vacuum pump
- Drying agent: Anhydrous sodium sulfate (granular, baked at 400°C)
- Solvents: Methanol, Dichloromethane (DCM), Ethyl Acetate (High Purity/HPLC Grade)
- Concentrator apparatus (e.g., Kuderna-Danish or automated evaporator)

- GC vials: Amber glass with PTFE-lined septa

3.1.2 Procedure

- Sample Preparation: Collect a 1 L water sample in an amber glass bottle. If not extracted immediately, store at 4°C. Allow the sample to warm to room temperature before extraction. The pH of the sample should be between 5 and 7; phthalates can hydrolyze under basic conditions.^[2]
- Cartridge Conditioning: Place the SPE cartridge (e.g., C18, 500 mg) on the vacuum manifold. Do not apply vacuum yet.
 - Add 5-10 mL of ethyl acetate to the cartridge to wet the sorbent.
 - Add 5-10 mL of methanol, allowing it to soak for 1-2 minutes.
 - Add 10-15 mL of organic-free reagent water. Pull most of the water through under a light vacuum, ensuring a layer of water remains on top of the sorbent to prevent it from drying out.
- Sample Loading: Pass the 1 L water sample through the conditioned cartridge at a steady flow rate of approximately 10-15 mL/min. Do not allow the sorbent to go dry until the entire sample has passed through.
- Sorbent Drying: Once the sample has been loaded, continue to apply vacuum for 10-15 minutes to remove residual water from the cartridge.
- Elution:
 - Place a collection tube inside the manifold.
 - Elute the retained analytes by passing 5-10 mL of ethyl acetate or dichloromethane through the cartridge. Allow the solvent to soak the sorbent for 5 minutes before drawing it through under a light vacuum.
 - Repeat the elution step with a second aliquot of solvent for a total elution volume of 10-20 mL.

- **Drying and Concentration:** Pass the collected eluate through a funnel containing anhydrous sodium sulfate to remove any remaining water. Concentrate the extract to a final volume of 1.0 mL using a gentle stream of nitrogen or an appropriate evaporator.
- **Analysis:** Transfer the final extract to a GC vial for analysis.

Extraction from Solid Samples (Soil & Sediment)

For solid matrices like soil and sediment, Ultrasonic-Assisted Extraction (UAE) offers a balance of efficiency and speed. The traditional Soxhlet extraction method is also presented as a more exhaustive, albeit slower, alternative. These protocols are based on principles from U.S. EPA Methods 3550C (Ultrasonic) and 3540C (Soxhlet).[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Protocol: Ultrasonic-Assisted Extraction (UAE)

4.1.1 Materials

- Centrifuge tubes: 50 mL glass or stainless steel with PTFE-lined caps
- Ultrasonic bath or probe sonicator
- Centrifuge
- Drying agent: Anhydrous sodium sulfate
- Solvents: Acetone, Hexane, Dichloromethane (1:1 Acetone:Hexane or 1:1 Acetone:DCM mixture)
- Concentrator apparatus
- GC vials

4.1.2 Procedure

- **Sample Preparation:** Homogenize the soil/sediment sample. Weigh approximately 10-30 g (wet weight) of the sample into a beaker or centrifuge tube.[\[7\]](#)

- **Drying:** Add anhydrous sodium sulfate to the sample and mix with a stainless steel spatula until a free-flowing powder is obtained.^[7]
- **First Extraction:**
 - Add 30 mL of a 1:1 (v/v) acetone:hexane mixture to the sample.
 - Place the sample in an ultrasonic bath or use a probe sonicator for 3-5 minutes. Caution: To avoid overheating, which can degrade analytes, monitor the temperature.
- **Solvent Separation:**
 - If using a centrifuge: Centrifuge the sample at ~2000 rpm for 10 minutes. Decant the solvent extract into a clean flask.
 - If using filtration: Set up a vacuum filtration apparatus and decant the solvent through the filter.
- **Repeat Extractions:** Repeat the extraction (steps 3 and 4) two more times with fresh aliquots of the solvent mixture, combining all extracts.^[7]
- **Concentration:** Concentrate the combined extract to a final volume of 1.0 mL. A solvent exchange into hexane may be performed during this step if required for the analytical method.
- **Analysis:** Transfer the final extract to a GC vial for analysis.

Alternative Protocol: Soxhlet Extraction

Soxhlet extraction is a rigorous and well-established technique that ensures thorough extraction but requires longer processing times (16-24 hours).^{[3][8]}

4.2.1 Procedure

- **Sample Preparation:** Prepare a 10-20 g sample mixed with anhydrous sodium sulfate as described in the UAE protocol (Section 4.1.2).

- Loading: Place the sample mixture into a cellulose extraction thimble and place the thimble inside the Soxhlet extractor.[3]
- Extraction: Add ~300 mL of a 1:1 acetone:hexane mixture to a 500 mL round-bottom flask. Assemble the Soxhlet apparatus and extract for 16-24 hours at a rate of 4-6 cycles per hour. [3]
- Concentration: After extraction, cool the flask and concentrate the extract to 1.0 mL as described previously.

Data Presentation

Quantitative data for **ditridecyl phthalate** specifically is limited in publicly available literature. The following tables summarize performance data for high-molecular-weight phthalates that can be considered analogous to DTDP, extracted using methods similar to those described above. This data provides an estimate of expected performance.

Table 1: Performance Data for Phthalate Extraction from Aqueous Samples

Compound	Method	Sorbent	Elution Solvent	Recovery (%)	LOD/LOQ	Reference
Di-n-octyl phthalate (DNOP)	SPE-GC-ECD	Dionex AutoTrace 280 SPE Disk	Dichloromethane	91.8 ± 3.4	N/A	[10]
Diisononyl phthalate (DINP)	SPE-GC-ECD	Dionex AutoTrace 280 SPE Disk	Dichloromethane	95.8 ± 2.6	N/A	[10]
Diisodecyl phthalate (DIDP)	SPE-GC-ECD	Dionex AutoTrace 280 SPE Disk	Dichloromethane	94.1 ± 1.9	N/A	[10]

| Various Phthalates | SPE-HPLC | Florisil Cartridge | Ethyl Acetate | 98.2 - 110.0 | 0.025-0.05 mg/L | |

Table 2: Performance Data for Phthalate Extraction from Solid Samples (Soil/Sediment)

Compound(s)	Method	Extraction Solvent	Recovery (%)	LOD (ng/g)	Reference
16 Phthalates	Ultrasonic Extraction	n-hexane:met hylene chloride (1:1)	78 - 117	0.1 - 0.25	
6 Phthalates (incl. DNOP)	Microwave-Assisted	Acetonitrile	84 - 115	1.24 - 3.15 µg/L (in extract)	[11]

| 6 Phthalates (incl. DNOP) | Soxhlet Extraction | Toluene | >80 | 0.103 µg/g | |

N/A: Not Available in the cited source. LOD/LOQ values are highly instrument-dependent.

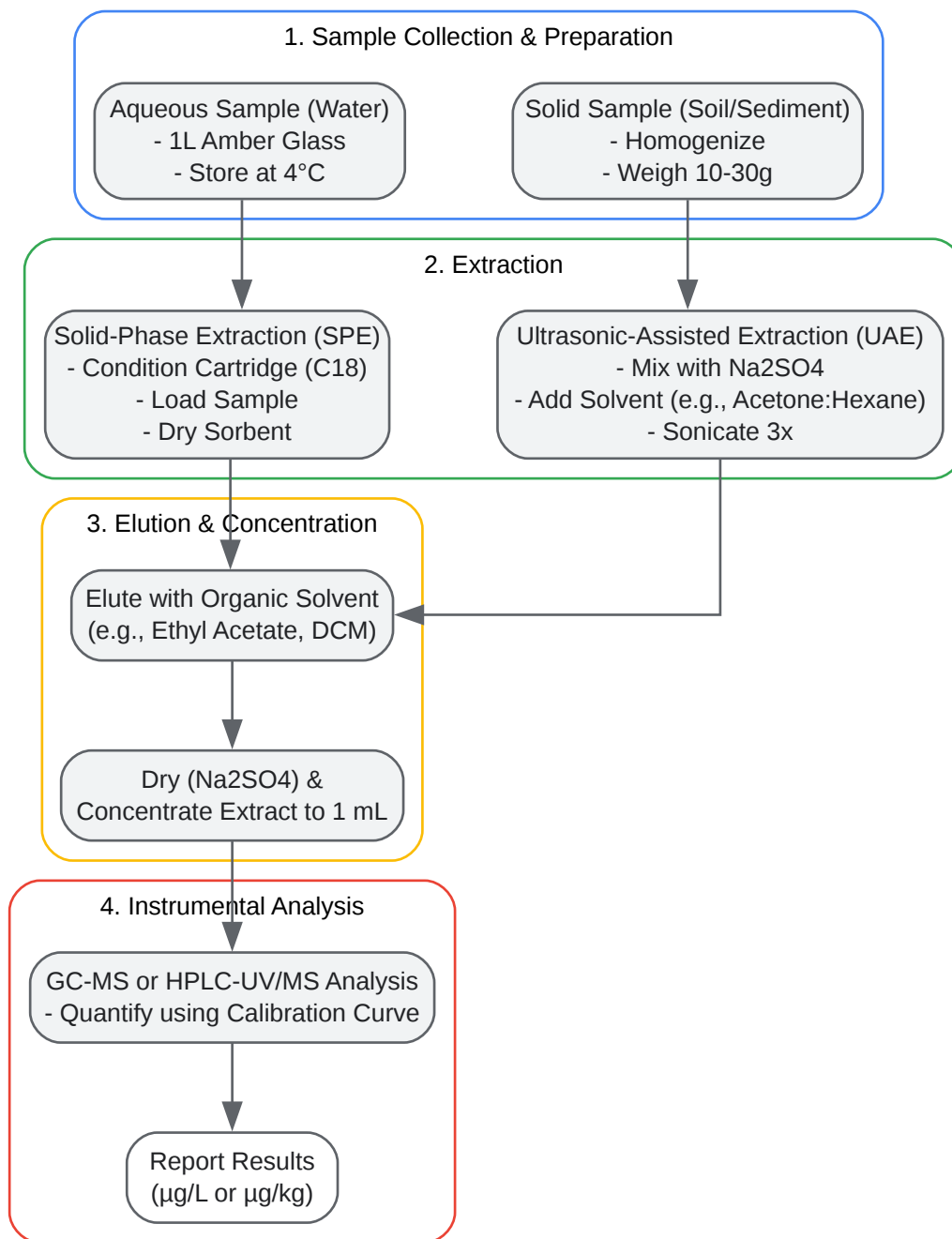
Analytical Finish

The prepared extracts can be analyzed by GC-MS or HPLC-UV/MS. GC-MS is often preferred due to its high sensitivity and specificity.

- GC-MS: A DB-5ms or similar non-polar capillary column is commonly used.[12] The mass spectrometer is typically operated in Selected Ion Monitoring (SIM) mode for enhanced sensitivity, using characteristic ions of DTDP (e.g., m/z 149 as a common phthalate fragment).[12]
- HPLC-UV: Reversed-phase chromatography using a C18 or Phenyl-Hexyl column with a water/acetonitrile or water/methanol gradient can be employed.[13][14] UV detection is typically performed at wavelengths between 225-235 nm.[13][15]

Workflow Diagram

The following diagram illustrates the general workflow for the extraction and analysis of DTDP from environmental samples.



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Caption: General workflow for DTDP extraction and analysis.

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